

# Benchmarking the lightfastness of Pigment Yellow 139 against other organic yellows

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## Compound of Interest

Compound Name: PIGMENT YELLOW 139

Cat. No.: B1584003

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## A Comparative Analysis of the Lightfastness of Organic Yellow Pigments

This guide provides a comparative benchmark of the lightfastness of **Pigment Yellow 139** (PY 139) against other commonly used organic yellow pigments: Pigment Yellow 74 (PY 74), Pigment Yellow 83 (PY 83), and Pigment Yellow 154 (PY 154). The selection of pigments with high lightfastness is critical for applications requiring long-term color stability, such as in automotive coatings, high-quality industrial paints, and durable plastics. This document presents a summary of lightfastness data, a detailed experimental protocol for lightfastness testing, and a visual representation of the experimental workflow.

## Data Presentation: Lightfastness of Selected Organic Yellow Pigments

The following table summarizes the lightfastness properties of **Pigment Yellow 139** and its alternatives. Lightfastness is rated on the Blue Wool Scale, where 8 signifies excellent lightfastness and 1 indicates very poor lightfastness.

Pigment	Chemical Class	C.I. Name	C.I. Number	Lightfastness (Full Shade, 1-8 Scale)	Key Characteristics
Pigment Yellow 139	Isoindoline	P.Y. 139	56298	8	Reddish yellow shade with excellent weather and light fastness. [1][2] Suitable for high-grade industrial finishes and automotive coatings.[1]
Pigment Yellow 74	Monoazo	P.Y. 74	11741	6-7	A bright, greenish-yellow pigment with high tinting strength.[3][4] Its lightfastness is considered good, especially in deep shades. [4][5]
Pigment Yellow 83	Diarylide	P.Y. 83	21108	7-8	A reddish-shade yellow pigment with good heat resistance and solvent resistance.[6]

[7] It offers excellent light and weather resistance.[7]

A greenish-yellow pigment with very good lightfastness and weather fastness.[8] It is considered one of the most weather-fast organic yellow pigments.[9] [10]

Pigment	Benzimidazol	P.Y. 154	11781	8
Yellow 154	one			

## Experimental Protocol: Lightfastness Testing

The following protocol is based on the ASTM D4303 standard for testing the lightfastness of pigments.[11][12]

1. Objective: To determine the relative lightfastness of organic yellow pigments by exposing them to accelerated weathering conditions and measuring the resulting color change.

2. Materials and Apparatus:

- Pigment Samples: **Pigment Yellow 139**, Pigment Yellow 74, Pigment Yellow 83, and Pigment Yellow 154.
- Binder: A suitable vehicle, such as an acrylic emulsion or an alkyd resin, appropriate for the intended application.
- Substrate: Standardized test panels (e.g., aluminum or steel).
- Film Applicator: To ensure uniform film thickness.

- Xenon-Arc Weathering Apparatus: Equipped with filters to simulate daylight through window glass.[12]
- Spectrophotometer/Colorimeter: For measuring color coordinates (CIE Lab\*).
- Blue Wool Standards (ISO 105-B08 or AATCC Test Method 16): For visual assessment and as a reference for exposure.

### 3. Sample Preparation:

- Disperse each pigment in the binder at a standardized pigment-to-binder ratio to create a series of paints.
- Apply the paints to the test panels using a film applicator to achieve a consistent dry film thickness.
- Prepare two sets of identical samples for each pigment. One set will be exposed to the xenon-arc apparatus, and the other will be stored in the dark as a control.
- Allow the coated panels to dry and cure completely according to the binder manufacturer's instructions.

### 4. Experimental Procedure:

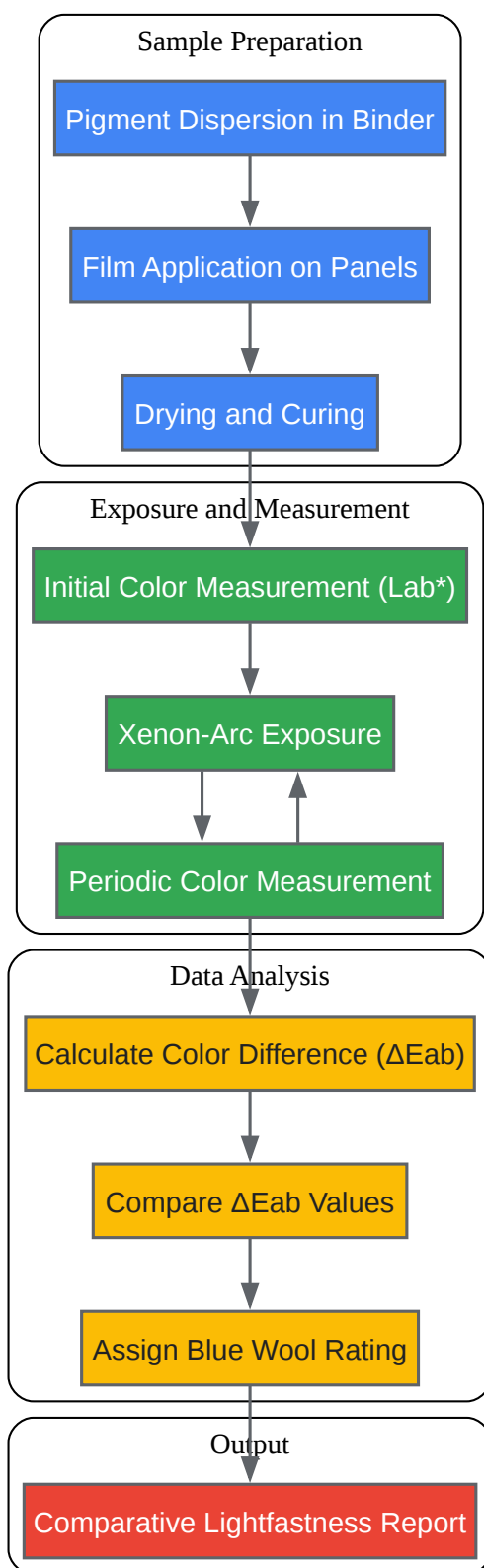
- Measure the initial CIE Lab\* color coordinates of all test and control panels using a spectrophotometer.
- Place one set of the prepared panels in the xenon-arc weathering apparatus. The other set (controls) should be stored in a dark, room-temperature environment.
- Expose the samples to irradiance from the xenon-arc lamp, simulating daylight filtered through glass.[12] The typical irradiance level is 0.35 W/m<sup>2</sup>/nm at 340 nm.[12]
- Maintain the relative humidity at approximately 55 ± 5% and the black panel temperature at a specified level, typically around 63°C.[13]
- Periodically remove the samples from the weathering apparatus at predetermined intervals of radiant exposure (e.g., 500, 1000, 1500, and 2000 hours).
- At each interval, measure the CIE Lab\* color coordinates of the exposed samples.

### 5. Data Analysis:

- Calculate the total color change ( $\Delta E_{ab}$ ) for each exposed sample at each interval using the CIE 1976 Lab color difference equation:  $\Delta E_{ab} = \sqrt{(\Delta L)^2 + (\Delta a)^2 + (\Delta b)^2}$  where  $\Delta L$ ,  $\Delta a$ , and  $\Delta b^*$  are the differences in the L, a, and b\* values between the exposed sample and its corresponding unexposed control.

- Compare the  $\Delta E_{ab}$  values of the different pigments at each exposure interval. A smaller  $\Delta E_{ab}$  value indicates greater lightfastness.
- Assign a lightfastness rating based on the Blue Wool Scale by comparing the fading of the pigment samples to the fading of the Blue Wool standards exposed under the same conditions.

## Experimental Workflow Diagram



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